Thermodynamic Profiling of Dimethoxyphenyl Propyl Amines: A Comprehensive Guide for Preclinical Development

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Compound of Interest

Compound Name:	*N-[3-(3,4-dimethoxyphenyl)propyl]-N-methylamine*
CAS No.:	*57010-78-3*
Cat. No.:	*B1276718*

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Executive Summary

Dimethoxyphenyl propyl amines (DMPPAs) represent a highly versatile class of phenethylamine-derived chemical scaffolds. Because of their unique structural topology—comprising an electron-rich dimethoxy-substituted aromatic ring and a flexible propyl-amine chain—these compounds are of intense interest in neuropharmacology, particularly as ligands for 5-HT2A and dopamine receptors.

As a Senior Application Scientist, I have designed this whitepaper to move beyond basic structural descriptions. Here, we will dissect the thermodynamic properties of DMPPAs, exploring how solid-state lattice energies, aqueous solvation penalties, and enthalpy-entropy compensation mechanisms drive their efficacy in drug development.

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The Chemical Space and Thermodynamic Relevance of DMPPAs

The thermodynamic behavior of DMPPAs is governed by the interplay between their hydrophilic amine terminus and the lipophilic dimethoxyphenyl core. Unlike rigid cyclic amines, the linear propyl chain introduces significant conformational entropy.

When developing DMPPA-based therapeutics (such as novel 5-HT2A receptor ligands like DOMCl and DOMOM[1]), understanding the thermodynamic transition from a crystalline solid to an aqueous solvated state, and finally to a receptor-bound state, is critical. 2 demonstrate that the length of the alkyl chain directly dictates the liquid-liquid equilibria and lower critical solution temperatures (LCSTs)[2].

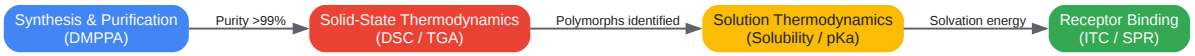

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Fig 1. Sequential thermodynamic characterization workflow for DMPPA drug candidates.

Solid-State Thermodynamics: Heat Capacity and Phase Transitions

Before a DMPPA can interact with a biological target, its solid-state thermodynamics must be optimized to ensure shelf stability and predictable dissolution kinetics.

Using structurally adjacent proxies like 3[3] and4[4], we can extrapolate the baseline thermodynamic parameters. The dimethoxy substitutions act as strong hydrogen-bond acceptors, significantly altering the crystal lattice energy. For instance, the standard molar enthalpy of formation (ΔfH∘) for the dimethoxyphenyl core is highly exothermic (approx. -206.10 kJ/mol), indicating a highly stable crystalline lattice[4].

Table 1: Representative Thermodynamic Parameters of DMPPA Scaffolds

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Compound / Scaffold	Thermodynamic Property	Value	Reference
Propylamine (Aliphatic tail)	Liquid Heat Capacity ($C_{p,liquid}$)	162.51 J/mol·K	[3]
(3,4-Dimethoxyphenyl) acetonitrile	Enthalpy of Formation ($\Delta f H^\circ$)	-206.10 kJ/mol	[4]
(3,4-Dimethoxyphenyl) acetonitrile	Enthalpy of Fusion ($\Delta fus H$)	24.72 kJ/mol	[4]
CQDPA (Dimethoxyphenyl analog)	Binding Free Energy (ΔG°)	Spontaneous (Negative)	[5]

Receptor Binding Thermodynamics: Enthalpy-Entropy Compensation

When DMPPAs bind to monoamine receptors (such as 5-HT2A or Dopamine D2/D3 receptors), the interaction is governed by a strict thermodynamic cycle. 6 reveal that binding is not merely a structural fit; it requires the displacement of ordered water molecules from the binding pocket[6].

The Causality of Binding:

- Desolvation (Entropic Gain): The propyl chain of the DMPPA is hydrophobically hydrated in solution. Stripping this water away requires an enthalpic penalty ($+\Delta H$) but yields a massive entropic gain ($+\Delta S$) as water molecules are released into the bulk solvent.
- Receptor Interaction (Enthalpic Gain): The protonated amine forms a critical salt bridge with an aspartate residue in the receptor pocket, while the dimethoxyphenyl ring engages in $\pi-\pi$ stacking. These interactions release heat ($-\Delta H$), driving the overall Gibbs Free Energy (ΔG) into the negative, spontaneous regime.

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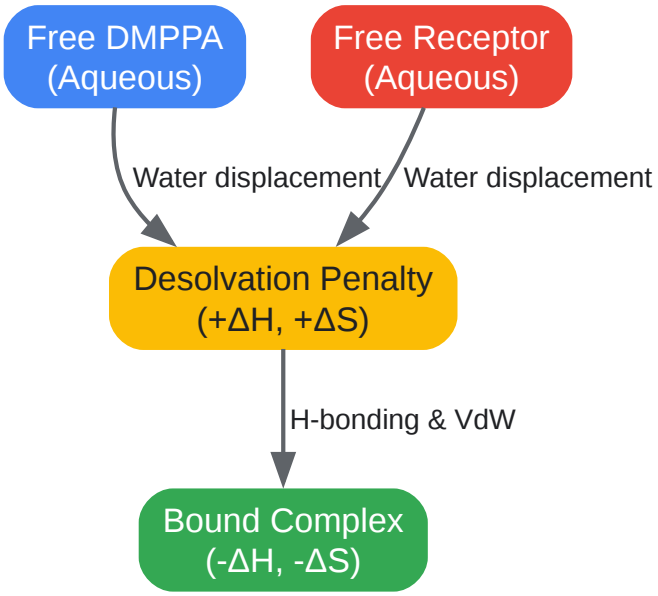

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Fig 2. Thermodynamic cycle of DMPPA binding to monoamine receptors.

Experimental Workflows: Self-Validating Protocols

To accurately capture these thermodynamic parameters, standard operating procedures must be rigorously designed to prevent artifactual data. Below are the field-proven methodologies for evaluating DMPPAs.

Protocol A: Solid-State Profiling via Differential Scanning Calorimetry (DSC)

Objective: Determine the enthalpy of fusion (ΔfusH) and identify polymorphs.

- Sample Preparation: Accurately weigh 2.0–3.0 mg of crystalline DMPPA into an aluminum pan and hermetically seal it.
  - Causality: Hermetic sealing prevents the volatilization of the propyl amine chain during heating, which would otherwise skew the endothermic integration.
- Baseline Calibration: Run an empty sealed aluminum pan as a reference.

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- Self-Validation: This subtracts the heat capacity of the pan itself, ensuring the resulting Cp curve reflects only the API.

- Thermal Ramping: Heat the sample from 25 °C to 200 °C at a strict rate of 5 °C/min under a dry nitrogen purge (50 mL/min).

  - Causality: High heating rates (e.g., >10 °C/min) cause thermal lag between the furnace and the sample, artificially broadening the melting endotherm and invalidating the ΔfusH calculation.

Protocol B: Binding Thermodynamics via Isothermal Titration Calorimetry (ITC)

Objective: Directly measure the ΔH , Kd, and stoichiometry (n) of DMPPA binding to a target receptor.

- Buffer Matching (Critical Step): Dialyze the purified receptor protein against the exact same buffer used to dissolve the DMPPA ligand (e.g., 50 mM HEPES, pH 7.4, 150 mM NaCl).

  - Causality: Even a 0.1 pH unit mismatch will result in massive heats of ionization during titration, completely masking the microjoule-level heats of the ligand binding.

- Degassing: Degas both solutions under vacuum for 10 minutes at 2 °C below the experimental temperature.

  - Causality: Microbubbles expand or collapse during the injection strokes, creating chaotic thermal noise spikes that ruin the signal-to-noise ratio.

- Titration Execution: Inject 2 µL aliquots of DMPPA (typically 10x the receptor concentration) into the receptor cell at 150-second intervals.

- Self-Validation (Blank Subtraction): Perform a control titration of the DMPPA ligand into the bare buffer. Subtract this "heat of dilution" baseline from the main experimental data before fitting to a one-site binding model.

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